Difference between ac4Cm and 2'-O-methylcytidine (Cm) modifications

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Compound of Interest

Compound Name:	*Cytidine,N-acetyl-2'-O-methyl-*
Cat. No.:	*B13395559*

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Technical Guide: ac4Cm vs. Cm Modifications in RNA Therapeutics

Executive Summary

The distinction between Cm (2'-O-methylcytidine) and ac4Cm (N4-acetyl-2'-O-methylcytidine) represents the difference between a widespread eukaryotic regulatory mark and a specialized hyper-stabilizing modification found in extremophiles.

- Cm is a "Self" marker in human mRNA (Cap1) and rRNA, critical for reducing immunogenicity and fine-tuning translation.
- ac4Cm is a dual-modification (acetylation + methylation) predominantly found in thermophilic Archaea.[1] It confers extreme thermal stability and rigidity.

For drug development, Cm is a standard tool for evading innate immunity. ac4Cm is an emerging candidate for ex vivo applications (e.g., aptamers, CRISPR guides) where hydrolytic stability is paramount, though its non-native status in human mRNA poses translational risks.

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Chemical & Structural Basis

The core difference lies in the acetylation of the exocyclic amine at position 4 of the cytosine base.

Feature	Cm (2'-O-methylcytidine)	ac4Cm (N4-acetyl-2'-O-methylcytidine)
Formula	$C_{10}H_{15}N_3O_5$	$C_{12}H_{17}N_3O_6$
Monoisotopic Mass	257.10 Da	299.11 Da
Modification Site 1	Ribose 2'-OH (Methylation)	Ribose 2'-OH (Methylation)
Modification Site 2	None	Cytosine N4 (Acetylation)
Sugar Pucker	C3'-endo (A-form RNA favored)	C3'-endo (Locked/Rigid)
Base Pairing	Standard Watson-Crick (G)	Enhanced Watson-Crick (G) / Wobble restriction
H-Bond Donors	3 ($N4\text{-}H_2$, 2'-OH blocked)	2 (N4-H replaced by Acetyl, 2'-OH blocked)

Structural Impact on RNA

- Cm Effect: The 2'-O-methyl group sterically clashes with the 3'-phosphate, forcing the ribose into the C3'-endo conformation. This pre-organizes the RNA into a stable A-form helix, increasing melting temperature (

) by ~1.5°C per modification.

- ac4Cm Effect: The addition of the N4-acetyl group creates a "hyper-rigid" nucleotide. The acetyl group interacts with the base ring and adjacent nucleotides, further locking the conformation. While N4-acetylation typically alters hydrogen bonding, in the context of ac4Cm, it enhances base stacking and duplex stability, specifically preventing mispairing in wobble positions (e.g., preventing C-A misreading in tRNA).

Visualization: Structural Comparison

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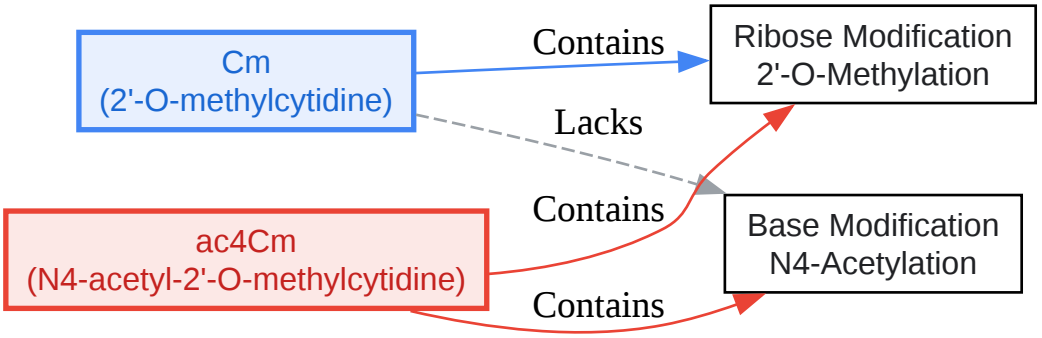

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Figure 1: Structural composition of Cm vs. ac4Cm.[1][2][3][4][5][6] ac4Cm integrates both ribose and base modifications.

Biosynthesis & Enzymology

Understanding the enzymatic origin is critical for synthetic biology applications.

Cm Biosynthesis (Eukaryotic)

- Enzyme:Fibrillarin (FBL) is the primary methyltransferase in the nucleolus, guided by box C/D snoRNAs to specific rRNA sites.
- Mechanism: S-adenosylmethionine (SAM) dependent methylation of the ribose 2'-OH.
- Location: rRNA, tRNA (Trm family enzymes), and mRNA Cap1 (CMTR1).

ac4Cm Biosynthesis (Archaeal/Thermophilic)

- Context: Found in Archaea (e.g., Methanocaldococcus jannaschii) to maintain RNA integrity at >80°C.
- Pathway: Likely sequential.
  - Methylation: A fibrillarin homolog or specific tRNA methyltransferase installs the Cm.
  - Acetylation: An archaeal homolog of NAT10 (or TmcA-like enzyme) acetylates the N4 position.

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- Note: Human NAT10 acetylates cytidine (ac4C) in rRNA/tRNA, but ac4Cm is not a standard modification in human mRNA.

Functional Implications for Drug Development

Parameter	Cm (2'-O-methylcytidine)	ac4Cm (N4-acetyl-2'-O-methylcytidine)
Immune Evasion	High. Native "Self" marker. Prevents TLR7/8 activation.	Moderate/Unknown. 2'-O-Me evades TLRs, but the acetyl group may be flagged as non-native in mRNA contexts.
Nuclease Resistance	High. Blocks nucleolytic cleavage at the phosphodiester bond.	Extreme. Dual steric hindrance protects against aggressive degradation.
Translation	Standard. Promotes fidelity.[5] Found in CDS and Cap1.	Inhibitory? May stall the eukaryotic ribosome if placed in the CDS due to steric bulk.
Best Use Case	mRNA Vaccines (Cap1, UTRs), siRNA stability.	Aptamers, sgRNA (CRISPR), ex vivo RNA scaffolds requiring extreme durability.

Analytical Methodologies

Distinguishing these modifications requires high-resolution Mass Spectrometry. Sequencing methods (like RiboMethSeq) can detect Cm but often fail to distinguish ac4Cm without specific chemical derivatization.

LC-MS/MS Protocol for Differentiation

This protocol utilizes the mass difference (+42 Da for acetylation) and specific fragmentation patterns.

Step 1: Sample Preparation

- Digestion: Incubate 1-5 µg of RNA with Nuclease P1 and Snake Venom Phosphodiesterase (37°C, 2 hrs) to generate mononucleotides.

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- Dephosphorylation: Add Alkaline Phosphatase (37°C, 1 hr) to generate nucleosides.
- Filtration: Pass through a 10 kDa MWCO filter to remove enzymes.

Step 2: LC Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 0-5 min (1% B), 5-15 min (1% -> 20% B). ac4Cm is more hydrophobic than Cm and will elute later.

Step 3: MS/MS Transitions (ESI Positive Mode)

- Principle: Nucleosides fragment by losing the sugar moiety.
  - Cm: Precursor (258 m/z)

    Loss of Methyl-Ribose (146 Da)

    Base Ion (Cytosine, 112 m/z).
  - ac4Cm: Precursor (300 m/z)

    Loss of Methyl-Ribose (146 Da)

    Base Ion (N4-Acetylcytosine, 154 m/z).

Analyte	Precursor Ion ( )	Product Ion ( )	Collision Energy (eV)	Retention Time
Cytidine (C)	244.1	112.1	10	~2.0 min
Cm	258.1	112.1	12	~3.5 min
ac4C	286.1	154.1	15	~4.5 min
ac4Cm	300.1	154.1	18	~6.0 min

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Visualization: Analytical Decision Tree

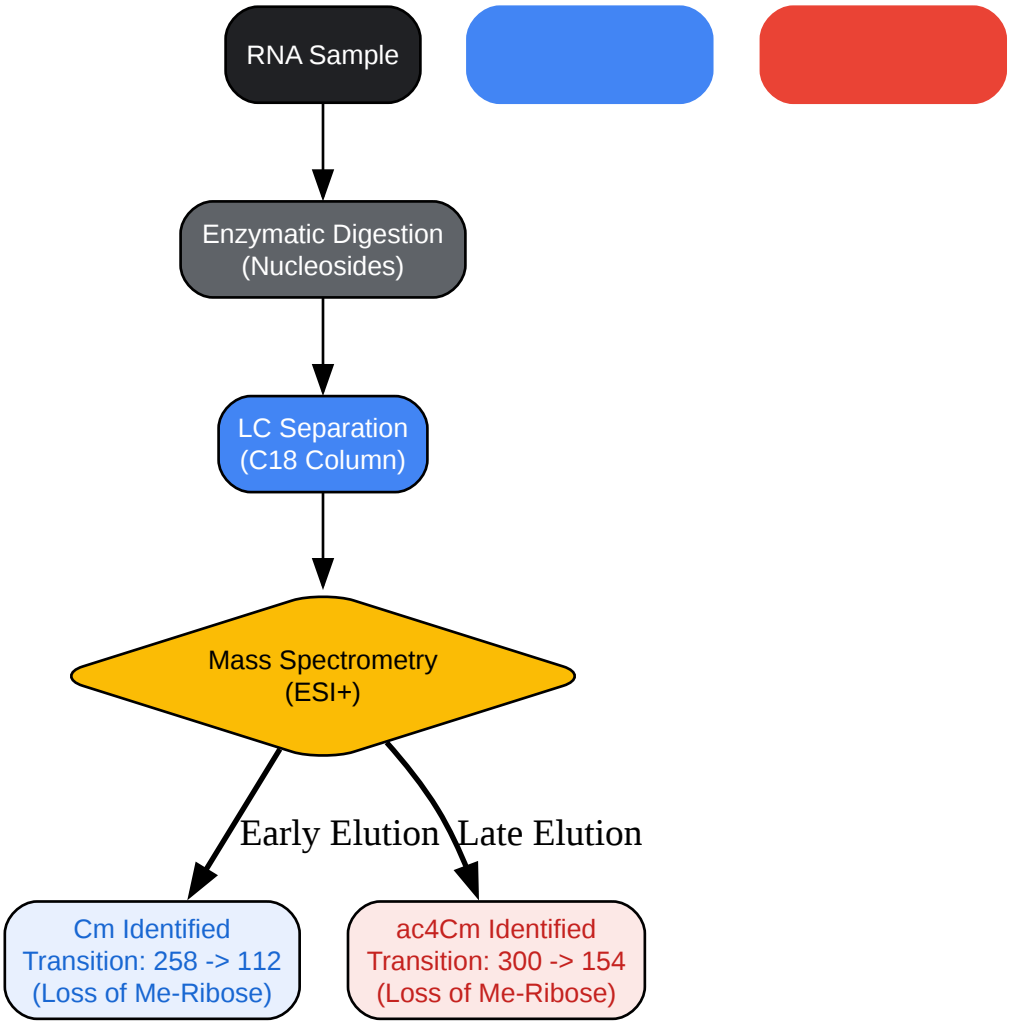

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Figure 2: LC-MS/MS workflow for distinguishing Cm and ac4Cm based on mass and hydrophobicity.

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